

Essential Safety and Logistical Information for Handling 4-Iodobenzonitrile

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Compound of Interest

Compound Name: **4-Iodobenzonitrile**

Cat. No.: **B145841**

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **4-Iodobenzonitrile**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and minimizing environmental impact.

Chemical Identifier:

- Name: **4-Iodobenzonitrile**
- CAS Number: 3058-39-7
- Molecular Formula: C₇H₄IN

Primary Hazards:

- Acute Toxicity: Toxic if swallowed.[1][2][3]
- Skin Irritation: Causes skin irritation.[1][2][3]
- Eye Irritation: Causes serious eye irritation.[1][2][3]

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment required when handling **4-Iodobenzonitrile**.

Protection Type	Specific Equipment	Standard/Specification
Eye and Face Protection	Safety glasses with side-shields or goggles.	Conforming to EN166 (EU) or OSHA's 29 CFR 1910.133 (US).[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Appropriate protective clothing to prevent skin exposure.[1]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	A type N95 (US) or type P1 (EN 143) respirator filter is recommended, especially where dust formation is possible.[4]
Hand Protection	Protective gloves.	---

Operational Plan: Step-by-Step Handling Procedure

1. Engineering Controls:

- Always handle **4-Iodobenzonitrile** in a well-ventilated area.
- Use a chemical fume hood for all procedures involving this compound.[1][3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

2. Personal Preparation:

- Don the required PPE as detailed in the table above before handling the chemical.
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[1]

3. Handling the Chemical:

- Avoid the formation of dust.[1][3]
- Do not breathe dust, vapor, mist, or gas.[1][3]

- Avoid contact with eyes, skin, and clothing.[1][3]
- Do not ingest the chemical. If swallowed, seek immediate medical assistance.[1][3]

4. Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][3]
- Protect the compound from light.[1][3]
- Store locked up.[1][3]
- Incompatible materials include strong oxidizing agents.[1]

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical advice.[1][3]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove and wash contaminated clothing before reuse. If skin irritation occurs, get medical advice/attention.[1][3]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.[1][3]
Ingestion	Do NOT induce vomiting.[3] Immediately call a POISON CENTER or doctor/physician. Rinse mouth.[1][3]

Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

1. Waste Collection:

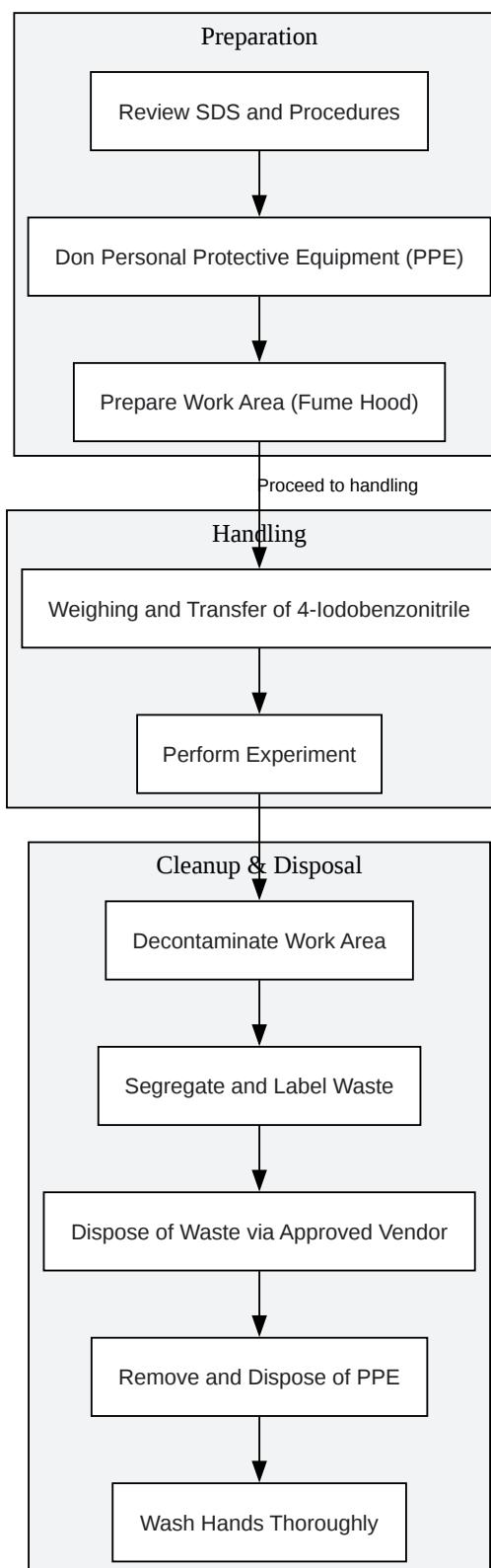
- Collect waste **4-Iodobenzonitrile** and any contaminated materials (e.g., gloves, filter paper) in a designated, labeled, and sealed container.

2. Disposal Method:

- Dispose of the contents and container at an approved waste disposal plant.[1][3]
- Do not release into the environment.[1]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **4-Iodobenzonitrile** from preparation to disposal.

[Click to download full resolution via product page](#)**Caption: Workflow for Safe Handling of 4-Iodobenzonitrile.**

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